

A Comparative Guide to Mitochondria-Targeted Fluorescent Probes for Viscosity Measurement

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Compound of Interest

Compound Name: CM-TPMF

Cat. No.: B10772301

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In the intricate landscape of cellular biology, the viscosity of the mitochondrial microenvironment has emerged as a critical parameter linked to various physiological and pathological processes. To elucidate the roles of mitochondrial viscosity in cellular health and disease, a new generation of fluorescent probes has been developed. This guide provides a detailed comparison of five notable mitochondria-targeted fluorescent probes: PMI-MT, YPE, Mito-VH, Mito-V, and DPB, designed for the real-time monitoring of viscosity changes within this vital organelle.

Initially, it is important to clarify a common point of confusion. The compound **CM-TPMF**, occasionally mistaken as a fluorescent probe, is, in fact, a subtype-selective activator of K(Ca)2.1 potassium channels and is not utilized for viscosity measurements. This guide will therefore focus on bona fide fluorescent probes developed for this purpose.

The viscosity-sensitive fluorescent probes discussed herein primarily operate on the principle of Twisted Intramolecular Charge Transfer (TICT). In a low-viscosity environment, these molecules can undergo intramolecular rotation, leading to a non-radiative decay pathway and consequently, low fluorescence. As viscosity increases, this intramolecular rotation is restricted, favoring radiative decay and resulting in a significant enhancement of the fluorescence signal.

Quantitative Data Presentation

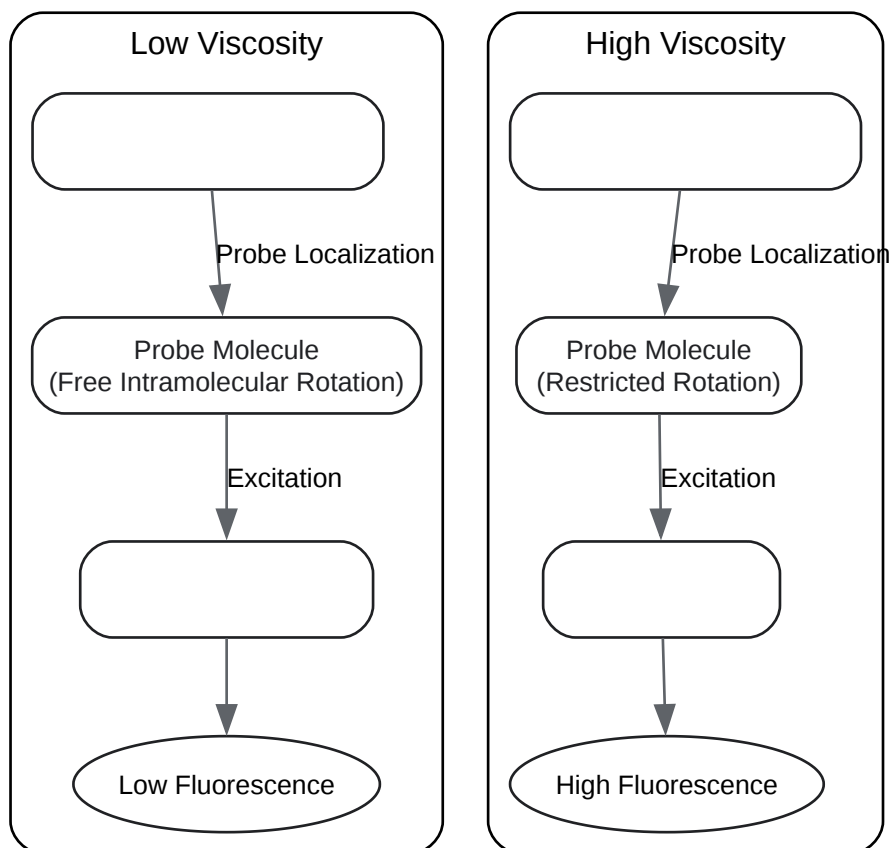
The following table summarizes the key photophysical and performance characteristics of the selected fluorescent probes, offering a quantitative comparison for researchers selecting a tool for their specific experimental needs.

Property	PMI-MT	YPE	Mito-VH	Mito-V	DPB
Excitation Wavelength (λ_{ex})	488 nm	488 nm	488 nm (for viscosity)	561 nm	405 nm (for viscosity)
Emission Wavelength (λ_{em})	580 nm	580 nm	607 nm (for viscosity)	634 nm	658 nm (for viscosity)
Fluorescence Fold Increase	~53-fold	Information not available	~16-fold (for viscosity)	~22-fold	Information not available
Quantum Yield (Φ) in high viscosity	Information not available	Information not available	Information not available	Information not available	Information not available
Fluorescence Lifetime (τ) in high viscosity	Information not available	Information not available	Information not available	Long lifetime	Information not available
Additional Analytes Detected	None	None	H2O2	None	Polarity, ONOO-

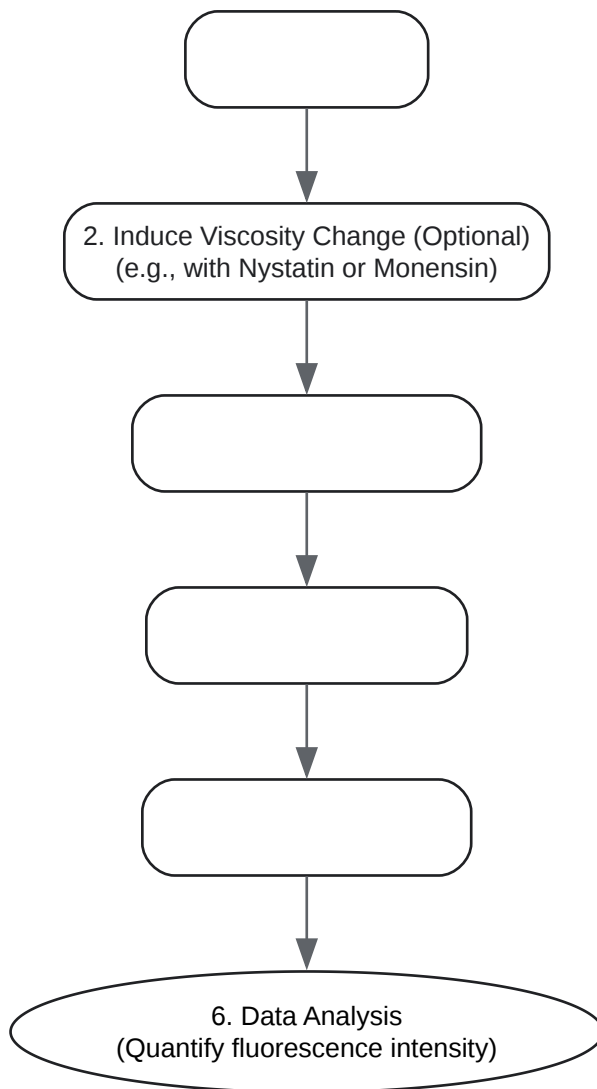
Signaling Pathway and Experimental Workflow

The operational mechanism of these fluorescent probes and the general workflow for their application in cellular imaging are depicted in the following diagrams.

Mechanism of TICT-based Viscosity Probes



Experimental Workflow for Mitochondrial Viscosity Imaging



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